

Comprehensive Pharmacological Profile of Schisanlignone D: An In-depth Technical Guide

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Compound of Interest

Compound Name: Schisanlignone D

Cat. No.: B1631937

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Schisanlignone D is a lignan compound that has been identified and isolated from *Schisandra viridis*[1][2][3][4]. Lignans, a major class of phytoestrogens, are polyphenolic compounds widely found in plants and are known for a variety of biological activities. While the genus *Schisandra* is a rich source of bioactive lignans with demonstrated anti-inflammatory, neuroprotective, and anticancer properties, specific pharmacological data for **Schisanlignone D** is notably scarce in publicly available scientific literature. This guide aims to provide a comprehensive overview of the current knowledge on **Schisanlignone D**, while also highlighting the significant gaps in the research landscape.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₂₂ H ₂₂ O ₇	[1]
Molecular Weight	398.41 g/mol	[1]
CAS Number	144606-84-8	[1][5][6]
Source	<i>Schisandra viridis</i>	[1][2][3][4]

Pharmacological Activities: State of Research

Despite the well-documented pharmacological effects of other lignans from the Schisandra species, detailed studies on the anti-inflammatory, neuroprotective, and anticancer activities of **Schisanlignone D** are not available in the current body of scientific literature. The compound is listed in several chemical and compound library databases for research purposes, suggesting its potential for biological activity screening[7]. However, published studies with quantitative data, such as IC50 or EC50 values, and detailed experimental protocols specifically for **Schisanlignone D** are absent.

Gaps in Current Knowledge and Future Directions

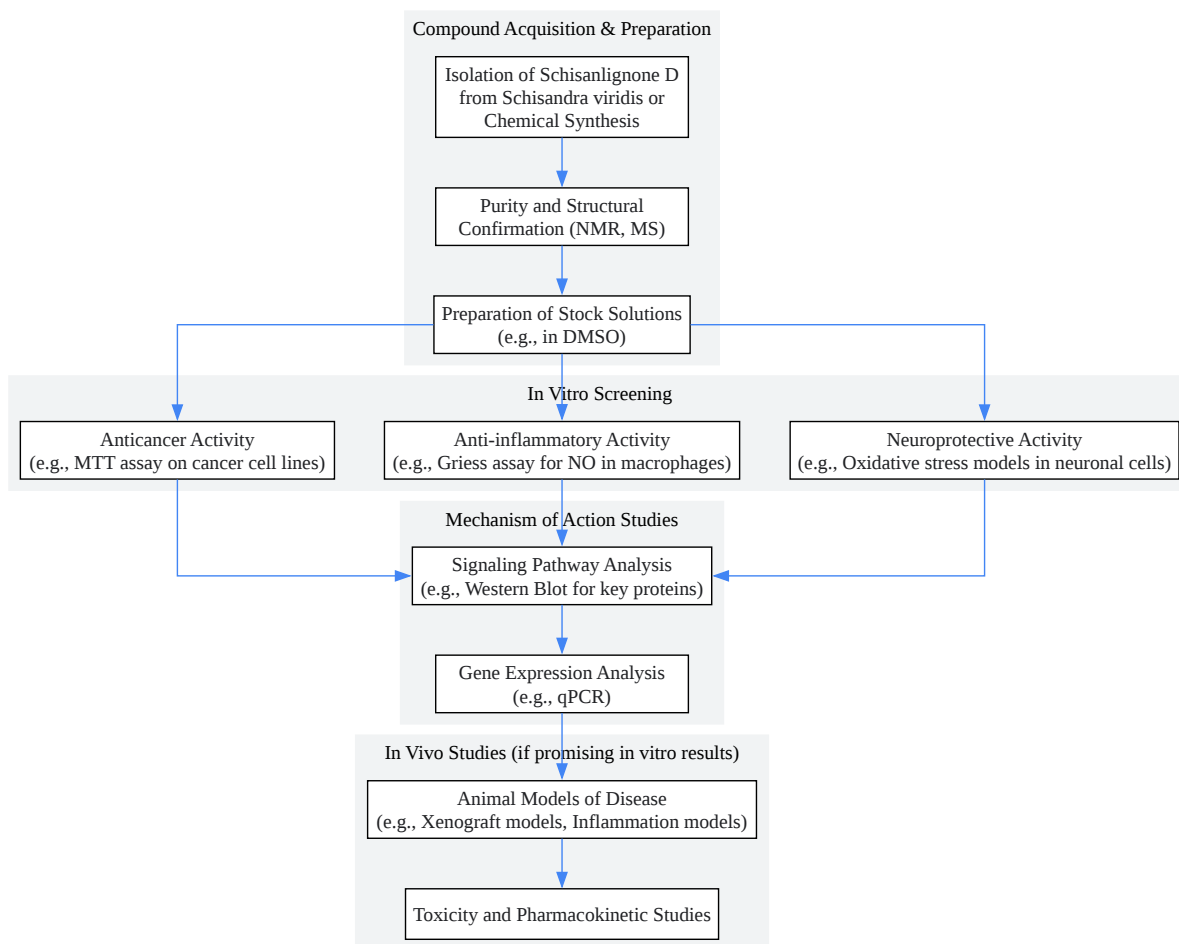
The lack of specific pharmacological data for **Schisanlignone D** presents a significant research opportunity. Future investigations should focus on:

- In vitro screening: Evaluating the cytotoxic effects of **Schisanlignone D** against a panel of cancer cell lines to determine its potential as an anticancer agent.
- Anti-inflammatory assays: Investigating the ability of **Schisanlignone D** to modulate key inflammatory pathways, for example, by measuring its effect on the production of inflammatory cytokines (e.g., TNF- α , IL-6) in lipopolysaccharide (LPS)-stimulated macrophages.
- Neuroprotective studies: Assessing the potential of **Schisanlignone D** to protect neuronal cells from oxidative stress or excitotoxicity in relevant in vitro models.
- Mechanism of action studies: Should any significant biological activity be identified, subsequent research should aim to elucidate the underlying molecular mechanisms and signaling pathways.

Experimental Protocols

As there are no specific published studies on the pharmacological activities of **Schisanlignone D**, detailed experimental protocols for this compound cannot be provided. However, researchers can adapt established protocols for testing the anti-inflammatory, neuroprotective, and anticancer activities of other related lignans.

General Workflow for Pharmacological Profiling:

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Caption: A generalized workflow for the pharmacological profiling of a novel natural compound like **Schisanlignone D**.

Conclusion

Schisanlignone D remains a largely uncharacterized lignan from *Schisandra viridis*. While its chemical structure is known, its pharmacological profile is yet to be determined. The rich therapeutic potential of other lignans from the same genus suggests that **Schisanlignone D** is a promising candidate for future drug discovery and development efforts. This guide underscores the critical need for further research to unlock the potential therapeutic applications of this natural compound.

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